

historical discovery of Neptunium-239 by McMillan and Abelson

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The Discovery of Neptunium-239: A Technical Retrospective

An in-depth guide on the seminal discovery of the first transuranic element by Edwin McMillan and Philip Abelson.

This technical guide provides a detailed account of the historical discovery of **Neptunium-239** (239Np), the first artificially created transuranic element. The work of Edwin McMillan and Philip Abelson in 1940 at the University of California, Berkeley, not only expanded the periodic table but also laid the groundwork for the discovery of plutonium and the dawn of the nuclear age.[1] [2][3][4] This document is intended for researchers, scientists, and professionals in drug development, offering a comprehensive overview of the experimental protocols, quantitative data, and the logical framework of this landmark achievement.

Introduction

In 1940, Edwin McMillan and Philip H. Abelson conducted a series of experiments that led to the unequivocal identification of element 93.[1][5] Their work built upon the then-recent discovery of nuclear fission and sought to understand the products of uranium bombardment with neutrons. By meticulously separating and characterizing the radioactive species produced, they were able to identify a new element, which they named Neptunium, after the planet Neptune, as it followed uranium in the periodic table, just as Neptune follows Uranus in the solar system.[6]



Experimental Overview

The core of McMillan and Abelson's experiment was the bombardment of a uranium target with neutrons produced by the 60-inch cyclotron at the Berkeley Radiation Laboratory.[1][7] This process induced a nuclear reaction in the uranium-238 isotope, leading to the formation of a short-lived uranium isotope, uranium-239, which subsequently decayed into the new element, **Neptunium-239**. A critical aspect of their success was the development of a chemical separation technique that could isolate the new element from the uranium target and the numerous fission products also generated during the bombardment.

Quantitative Data

The experiments yielded crucial quantitative data that characterized the newly discovered isotopes. This data is summarized in the tables below.

Isotope	Half-Life (Originally Reported)	Decay Mode	Parent Isotope
Uranium-239 (²³⁹ U)	23 minutes	Beta (β ⁻)	Uranium-238 (²³⁸ U)
Neptunium-239 (²³⁹ Np)	2.3 days	Beta (β ⁻)	Uranium-239 (²³⁹ U)

Table 1: Half-life and decay characteristics of the isotopes involved in the discovery of **Neptunium-239** as reported by McMillan and Abelson in 1940.[2][5]

Isotope	Property	Currently Accepted Value
Neptunium-239 (²³⁹ Np)	Half-Life	2.356 days
Beta Decay Energy (Q-value)	722 keV	
Decay Product	Plutonium-239 (²³⁹ Pu)	_

Table 2: Currently accepted nuclear data for Neptunium-239.

Experimental Protocols



The success of McMillan and Abelson's discovery hinged on their meticulous experimental procedures, which can be broken down into three main stages: target preparation and irradiation, chemical separation, and radiation detection and analysis.

Target Preparation and Irradiation

A thin layer of uranium oxide (specifically, ammonium diuranate, which upon heating likely formed U_3O_8) was spread on a paper support. This target was then subjected to a beam of neutrons produced by the Berkeley 60-inch cyclotron. The neutrons were generated by bombarding a beryllium target with deuterons. The uranium target was irradiated for a period sufficient to produce a detectable amount of the radioactive isotopes of interest.

Chemical Separation of Neptunium

The key to identifying element 93 was its chemical separation from uranium and the fission products. Abelson's crucial contribution was the development of a separation procedure based on the differing oxidation-reduction properties of the elements. The prevailing theory at the time predicted that element 93 would have chemical properties similar to rhenium; however, Abelson demonstrated that it was chemically more akin to uranium.[6]

The separation process involved the following key steps:

- Dissolution: The irradiated uranium oxide was dissolved in an acidic solution.
- Reduction: A reducing agent, such as sulfur dioxide (SO₂), was added to the solution. This step was critical as it reduced the newly formed neptunium from a higher oxidation state to a lower one (+4 or +5), while leaving uranium in its +6 oxidation state.
- Carrier Precipitation: A "carrier" substance, a compound with similar chemical properties to
 the element of interest, was added to facilitate the precipitation of the minuscule amount of
 neptunium. In this case, a rare-earth fluoride, such as cerium(III) fluoride or lanthanum(III)
 fluoride, was used. The reduced neptunium co-precipitated with the rare-earth fluoride,
 effectively separating it from the soluble uranium and many of the fission products.
- Oxidation and Reprecipitation: The precipitate containing neptunium was then redissolved, and a strong oxidizing agent, such as bromate in an acidic solution, was added. This oxidized the neptunium back to a higher, soluble oxidation state. The rare-earth fluoride



carrier was then re-precipitated, leaving the oxidized neptunium in the solution. This step further purified the neptunium from any remaining fission products that may have coprecipitated initially.

• Final Precipitation: Finally, the neptunium in the purified solution was reduced again and coprecipitated with a rare-earth fluoride carrier for measurement.

Radiation Detection and Analysis

The radioactivity of the separated samples was measured using an ionization chamber connected to a linear amplifier and an oscillograph for recording the pulses. By measuring the decay of the radioactivity over time, McMillan and Abelson were able to determine the half-lives of the new isotopes. They observed a 23-minute decay corresponding to Uranium-239 and a longer, 2.3-day decay, which they attributed to the new element, **Neptunium-239**.

Visualizations

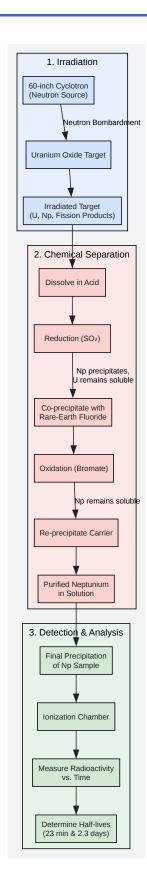
The following diagrams illustrate the key processes in the discovery of Neptunium-239.



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Nuclear reaction pathway for the formation of **Neptunium-239**.





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